

Safeguarding Your Research: A Comprehensive Guide to Handling SR 57227A

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Compound of Interest

Compound Name: SR 57227A

Cat. No.: B109795

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount. This document provides essential safety and logistical information for the 5-HT3 receptor agonist, **SR 57227A**, ensuring the well-being of laboratory personnel and the integrity of your research.

This guide offers a detailed overview of personal protective equipment (PPE), operational procedures, and disposal plans for **SR 57227A**. By adhering to these guidelines, you can minimize risks and maintain a safe laboratory environment.

Essential Safety Data at a Glance

A clear understanding of the quantitative safety parameters of **SR 57227A** is the first step toward safe handling. The following table summarizes key data points.

Parameter	Value	Reference
Chemical Name	4-amino-(6-chloro-2-pyridyl)-1-piperidine hydrochloride	
CAS Number	77145-61-0	
Molecular Formula	C ₁₀ H ₁₄ ClN ₃ ·HCl	
Molecular Weight	248.15 g/mol	
Solubility	Soluble to 100 mM in water and DMSO	
Storage	Store at room temperature in a dry, cool, and well-ventilated place. Keep container tightly closed.	
Acute Oral Toxicity (LD50)	Data not available	
Permissible Exposure Limits (PELs)	Not established	

Operational Plan: From Receipt to Use

A systematic approach to handling **SR 57227A** is crucial for safety and experimental consistency.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **SR 57227A** to prevent skin and eye contact, inhalation, and ingestion.

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields.
- **Hand Protection:** Chemical-impermeable gloves (e.g., nitrile) are required. Gloves must be inspected before use and changed regularly, and always before leaving the laboratory.
- **Body Protection:** A lab coat or other suitable protective clothing should be worn.

- **Respiratory Protection:** In case of inadequate ventilation or the potential for aerosol formation, a full-face respirator may be necessary.

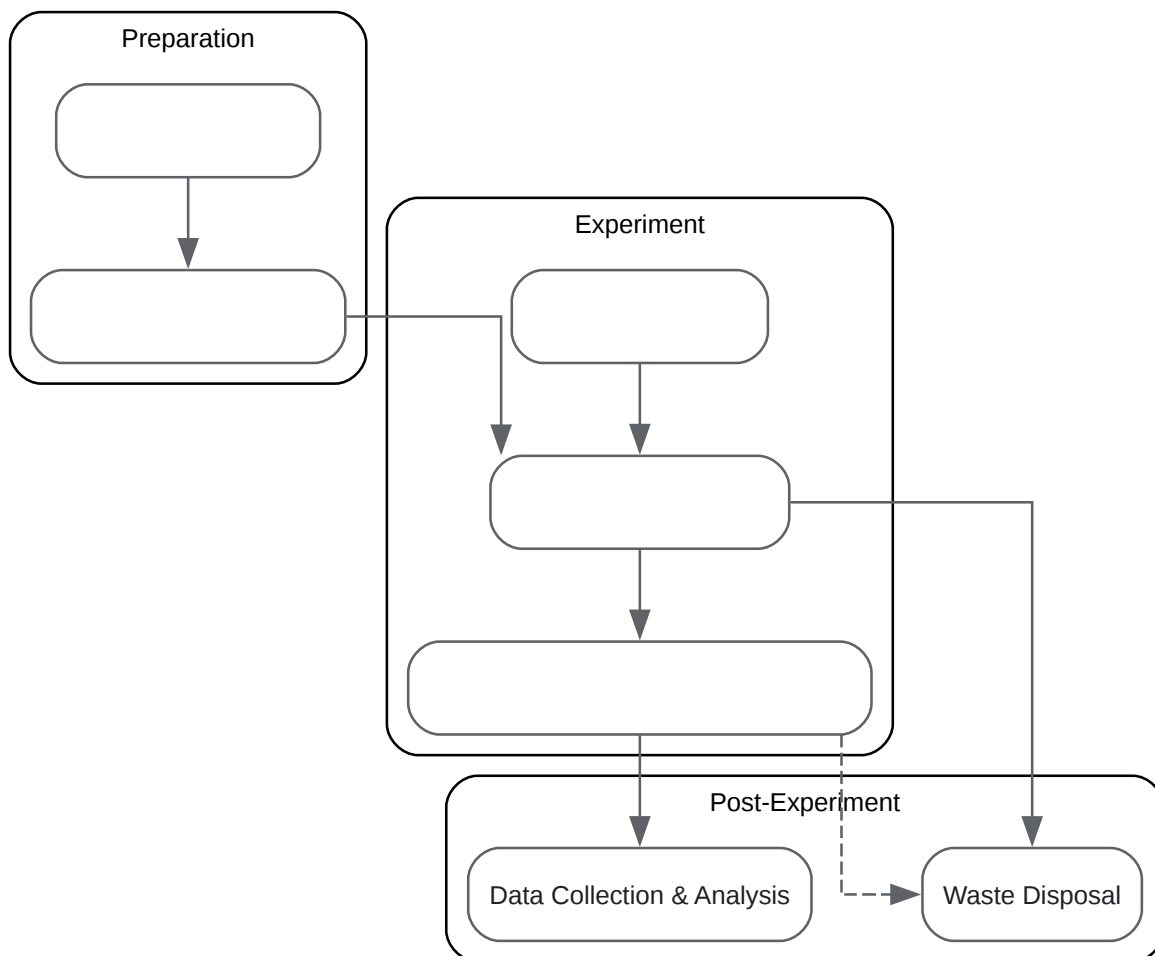
Step-by-Step Handling Procedures

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Ensure the supplier's label and safety information are intact.
- **Storage:** Store the compound in its original, tightly sealed container in a designated, well-ventilated area away from incompatible materials.
- **Preparation of Solutions:**
 - All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood to avoid inhalation of dust or aerosols.
 - Use non-sparking tools to handle the solid.
 - For dissolving, slowly add the appropriate solvent (e.g., water or DMSO) to the solid to the desired concentration.
- **Administration (In Vivo Studies):**
 - Follow established and approved animal handling protocols.
 - Prepare the dosing solution in a sterile environment if required for the experimental route.
 - Administer the compound using appropriate and calibrated equipment.
- **Spill Response:**
 - In case of a spill, evacuate the immediate area.
 - Wear appropriate PPE before attempting to clean up.
 - For small spills, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - For large spills, contact your institution's environmental health and safety department.

- Ventilate the area and wash the spill site after the material has been removed.

Experimental Workflow: A Practical Overview

The following diagram illustrates a typical experimental workflow for an in vivo study involving **SR 57227A**.

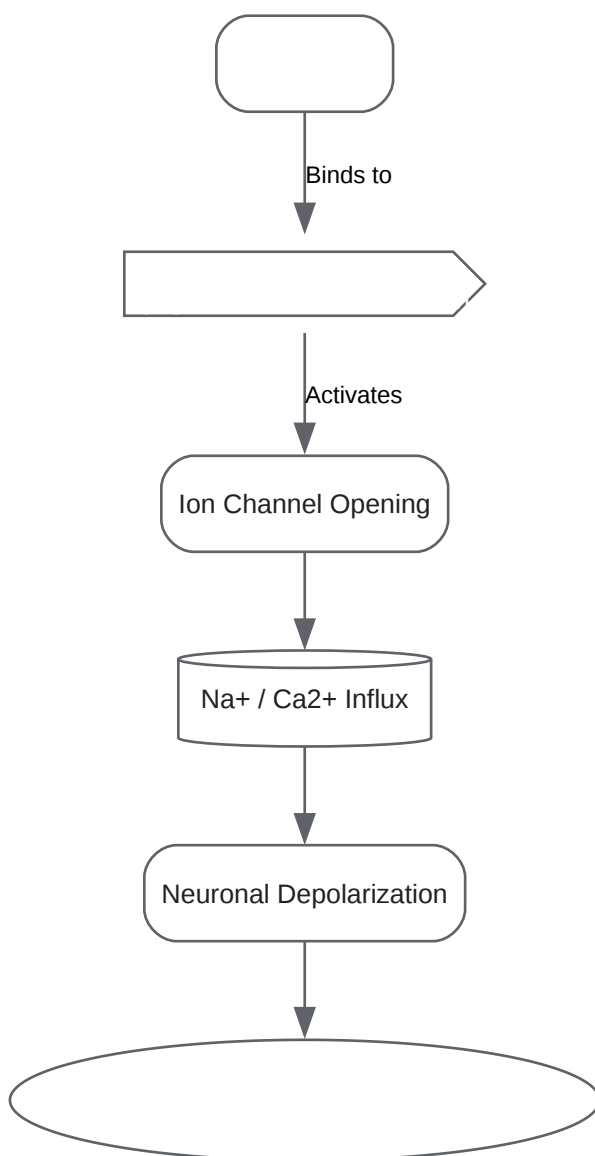


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*In Vivo Experimental Workflow for **SR 57227A**.*

Understanding the Mechanism: The 5-HT₃ Receptor Signaling Pathway

SR 57227A exerts its effects by acting as an agonist at the 5-HT₃ receptor, a ligand-gated ion channel. The activation of this receptor leads to a rapid influx of cations, primarily Na⁺ and Ca²⁺, resulting in neuronal depolarization.



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Simplified 5-HT₃ Receptor Signaling Pathway.

Disposal Plan: Ensuring Environmental Safety

Proper disposal of **SR 57227A** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of unused **SR 57227A** as hazardous chemical waste. The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.
- **Contaminated Materials:** All materials that have come into contact with **SR 57227A**, such as gloves, pipette tips, and absorbent pads, should be collected in a designated, sealed waste container and disposed of as hazardous waste.
- **Empty Containers:** Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as hazardous waste. Once decontaminated, the container can be offered for recycling or disposed of according to institutional guidelines.

Disclaimer: This information is intended for guidance purposes only and should not replace a thorough risk assessment conducted by qualified personnel. Always consult your institution's safety protocols and the manufacturer's Safety Data Sheet (SDS) before handling any chemical.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com